

In-Depth Technical Guide: Properties of 2-(4-Chlorophenoxy)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-(4-Chlorophenoxy)ethanol**

Cat. No.: **B3425117**

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This document provides a concise technical overview of the fundamental molecular properties of **2-(4-Chlorophenoxy)ethanol**, tailored for researchers, scientists, and professionals in drug development.

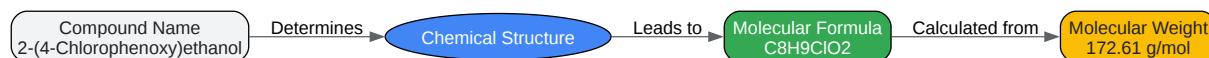
Core Molecular Data

2-(4-Chlorophenoxy)ethanol is an aromatic ether. The core quantitative data for this compound, including its molecular formula and weight, are summarized below for clear reference and comparison.

Property	Value	Source
Molecular Formula	C8H9ClO2	[1] [2] [3] [4] [5] [6]
Molecular Weight	172.61 g/mol	[1] [2] [3] [6]
IUPAC Name	2-(4-chlorophenoxy)ethanol	[1]
CAS Registry Number	1892-43-9	[3] [4] [7]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

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Caption: Relationship between compound name and molecular properties.

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